

Introduction and Strategic Importance

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Sodium Quinoline-8-sulfonate

CAS No.: 70086-60-1

Cat. No.: B1592672

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Sodium Quinoline-8-sulfonate, the sodium salt of quinoline-8-sulfonic acid, is a heterocyclic organic compound. While it may appear as a simple salt, its strategic importance lies in two primary domains: its role as a crucial precursor in the synthesis of high-value chemicals and its intrinsic properties as a metal-chelating agent. Its molecular structure, featuring a quinoline bicyclic system and a sulfonate group, dictates its chemical reactivity and utility. The sulfonate group imparts significant water solubility, a feature that distinguishes it from its parent compound, quinoline, and facilitates its use in aqueous systems.

The primary industrial application of this compound is as a key intermediate in the production of 8-hydroxyquinoline.^{[1][2]} 8-Hydroxyquinoline and its derivatives are powerful chelating agents and exhibit a broad spectrum of biological activities, making them vital in pharmaceuticals, as fungicides, and in analytical chemistry.^{[2][3]} Therefore, understanding the synthesis and properties of **Sodium Quinoline-8-sulfonate** is fundamental to controlling the quality and yield of these commercially important downstream products.

Physicochemical Properties

The physical and chemical characteristics of **Sodium Quinoline-8-sulfonate** determine its handling, reactivity, and applications. The presence of the sodium sulfonate group makes it a water-soluble solid, simplifying its use in various reaction and analytical protocols.

Property	Value	Source
IUPAC Name	sodium quinoline-8-sulfonate	PubChem[4]
Molecular Formula	C ₉ H ₆ NNaO ₃ S	PubChem[4]
Molecular Weight	231.21 g/mol	PubChem[4]
Canonical SMILES	<chem>C1=CC2=C(C(=C1)S(=O)(=O)[O-])N=CC=C2.[Na+]</chem>	PubChem[4]
CAS Number	70086-60-1	PubChem[4]
Physical Description	Typically a pale yellow or off-white solid.	Inferred
Solubility	High solubility in water due to the ionic sulfonate group.	General Knowledge

Note: Experimental property data for this specific salt is sparse in public literature; some properties are inferred from its parent acid and general chemical principles.

Synthesis and Industrial Manufacturing

The industrial production of **Sodium Quinoline-8-sulfonate** is a two-step process that begins with the sulfonation of quinoline. The subsequent neutralization yields the target sodium salt. The causality behind the chosen reaction conditions is critical for maximizing the yield of the desired 8-sulfonate isomer over other potential isomers.

Step 1: Sulfonation of Quinoline

The foundational step is the electrophilic substitution of a sulfonic acid group onto the quinoline ring. This is typically achieved by reacting quinoline with fuming sulfuric acid (oleum).[3] The reaction temperature is a critical parameter; it influences the regioselectivity of the sulfonation. Lower temperatures tend to favor sulfonation at the 5- and 8-positions.

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Caption: Industrial synthesis workflow for **Sodium Quinoline-8-sulfonate**.

Experimental Protocol: Synthesis of Quinoline-8-sulfonic Acid[3]

- Preparation: In a three-necked flask equipped with a stirrer and thermometer, place 250g of 65% fuming sulfuric acid.
- Reactant Addition: Slowly add 100g of quinoline to the oleum under constant stirring. The rate of addition must be controlled to maintain the temperature below 60°C. This exothermic reaction requires careful thermal management to prevent side reactions. The addition should take approximately 3 hours.
- Reaction: After the addition is complete, continue stirring for 30 minutes. Then, slowly raise the temperature to 120°C and maintain it for 3 hours to ensure complete sulfonation.
- Isolation: Cool the reaction mixture to room temperature. In a separate vessel, prepare 400g of an ice-water mixture. Slowly and carefully add the sulfonated liquid to the ice water with vigorous stirring. This quenching step hydrolyzes excess oleum and precipitates the less soluble sulfonic acid.
- Purification: Cool the resulting slurry to approximately 5°C to maximize precipitation. Filter the solid product, wash it with cold water to remove residual sulfuric acid, and dry to obtain solid quinoline-8-sulfonic acid.

Step 2: Neutralization

The isolated quinoline-8-sulfonic acid is then converted to its sodium salt.

- Dissolution: Suspend the purified quinoline-8-sulfonic acid in water.
- Titration: Slowly add a stoichiometric amount of a sodium base, typically sodium hydroxide (NaOH) or sodium carbonate (Na₂CO₃), until a neutral pH is achieved.
- Isolation: The resulting **Sodium Quinoline-8-sulfonate** can be used directly as an aqueous solution or isolated as a solid by evaporating the water.

Core Functionality and Applications

The utility of **Sodium Quinoline-8-sulfonate** stems from its chemical structure, enabling its use as both a synthetic building block and a functional molecule in its own right.

Key Intermediate for 8-Hydroxyquinoline Synthesis

The most significant industrial use of **Sodium Quinoline-8-sulfonate** is as a direct precursor to 8-hydroxyquinoline via alkali fusion.[1][2] In this high-temperature reaction, the sulfonate group is displaced by a hydroxyl group.

Reaction: Quinoline-8-sulfonic acid (or its sodium salt) is mixed with sodium hydroxide and heated to high temperatures (e.g., 250-290°C).[1] This process, while effective, requires precise control of temperature and reactant ratios to achieve high yields (often reported around 91%) and avoid decomposition.[1]

Metal Chelation and Analytical Chemistry

Like other quinoline derivatives, **Sodium Quinoline-8-sulfonate** acts as a chelating agent for various metal ions. The nitrogen atom of the quinoline ring and the oxygen atom of the sulfonate group can coordinate with a metal ion, forming a stable chelate complex. This property is the basis for its application in analytical chemistry.

A closely related compound, 8-hydroxyquinoline-5-sulfonic acid (HQS), is extensively studied for its ability to form highly fluorescent complexes with metal ions like Cadmium (Cd), Zinc (Zn), and Magnesium (Mg).[5] Upon chelation, the fluorescence of the ligand is often significantly enhanced, a phenomenon known as chelation-enhanced fluorescence (CHEF).[6] This allows for the highly sensitive detection of these metal ions. While the 8-sulfonate isomer is less studied, it is expected to exhibit similar, albeit distinct, complexation and fluorescent behavior.

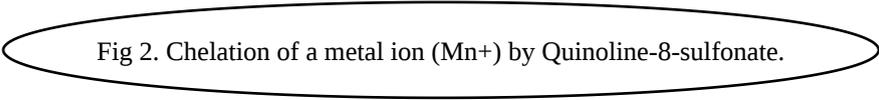


Fig 2. Chelation of a metal ion (Mn^{+}) by Quinoline-8-sulfonate.

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Caption: Generalized metal chelation by the Quinoline-8-sulfonate ligand.

Exemplary Application: Fluorescence-based Metal Ion Detection

This protocol is based on principles established for the related 5-sulfonate isomer.[5]

- **Reagent Preparation:** Prepare a stock solution of **Sodium Quinoline-8-sulfonate** (e.g., 1 mM) in deionized water. Prepare a series of buffer solutions to investigate the optimal pH for complex formation (typically pH 5-8).
- **Sample Preparation:** Prepare standard solutions of the target metal ion (e.g., Zn^{2+}) at various concentrations.
- **Complexation:** In a cuvette, mix the metal ion solution, the **Sodium Quinoline-8-sulfonate** solution, and the appropriate buffer. Allow the mixture to equilibrate.
- **Fluorometric Measurement:** Use a spectrofluorometer to measure the fluorescence intensity. Determine the optimal excitation wavelength (e.g., around 360-390 nm) and measure the emission spectrum (e.g., around 470-500 nm).
- **Quantification:** A calibration curve is generated by plotting fluorescence intensity against metal ion concentration. The concentration of an unknown sample can then be determined from this curve. The high sensitivity can allow for sub-picomole detection limits.[5]

Potential in Drug Development

Derivatives of quinoline are prevalent in pharmaceuticals and bioactive scaffolds.[7] The broader class of 8-hydroxyquinolines, for which **Sodium Quinoline-8-sulfonate** is a precursor, exhibits significant biological activities, including antibacterial, antifungal, and antitumor properties.[8] This activity is often linked to their ability to chelate essential metal ions, disrupting metalloenzyme function in pathogens or cancer cells.[8] While **Sodium Quinoline-8-sulfonate** itself is not a primary therapeutic, its role as a key building block makes it integral to the discovery and development of new drugs based on the quinoline scaffold.

Safety and Handling

While a specific, comprehensive safety data sheet (SDS) for **Sodium Quinoline-8-sulfonate** is not readily available in public databases, data from closely related compounds like 8-hydroxyquinoline-5-sulfonic acid and its salts provide essential guidance.[9][10]

- General Handling: Use in a well-ventilated area or under a chemical fume hood.[11] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[9]
- Hazards: May cause skin and serious eye irritation. May cause respiratory irritation.[10] Avoid formation and inhalation of dust.
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes.[9]
 - Skin: Wash off with soap and plenty of water.[9]
 - Inhalation: Move person into fresh air.[9]
 - Ingestion: Rinse mouth with water. Do not induce vomiting.[9]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[9]

Conclusion

Sodium Quinoline-8-sulfonate is a compound of significant industrial and scientific merit. Its primary value lies in its established role as the principal intermediate for producing 8-hydroxyquinoline, a cornerstone molecule in multiple fields. Beyond its synthetic utility, its inherent properties as a water-soluble metal chelator offer applications in analytical chemistry for sensitive ion detection. As research into quinoline-based pharmaceuticals continues to expand, the importance of reliable and efficient synthesis routes for precursors like **Sodium Quinoline-8-sulfonate** will only grow, solidifying its place as a fundamental chemical for innovation.

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- [To cite this document: BenchChem. \[Introduction and Strategic Importance\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1592672#what-is-sodium-quinoline-8-sulfonate\]](#)

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